

# Chemical properties of Donitriptan hydrochloride

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## Compound of Interest

Compound Name: Donitriptan hydrochloride

Cat. No.: B137748

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## Donitriptan Hydrochloride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Donitriptan hydrochloride** is a potent and selective serotonin 5-HT<sub>1B</sub> and 5-HT<sub>1D</sub> receptor agonist that was investigated as a potential treatment for migraine headaches.[1] As a member of the triptan class of drugs, its primary mechanism of action involves cranial vasoconstriction and inhibition of the release of pro-inflammatory neuropeptides.[2] This technical guide provides a comprehensive overview of the known chemical and pharmacological properties of **Donitriptan hydrochloride**, intended to serve as a valuable resource for researchers and professionals in the field of drug development.

### Chemical Properties

**Donitriptan hydrochloride** is the hydrochloride salt of Donitriptan. Its chemical and physical properties are summarized in the tables below.

### General Information

Property	Value	Source(s)
IUPAC Name	4-(4-(2-((3-(2-aminoethyl)-1H-indol-5-yl)oxy)acetyl)piperazin-1-yl)benzonitrile hydrochloride	[3]
Synonyms	F-11356, F-12640	[3]
CAS Number	170911-68-9	[4]
Chemical Formula	C <sub>23</sub> H <sub>25</sub> N <sub>5</sub> O <sub>2</sub> · HCl	[4]
Molecular Weight	439.94 g/mol	[4]

## Physicochemical Data

Property	Value	Source(s)
Melting Point	Data not available	
pKa (Predicted)	16.72 ± 0.30	[1]
Solubility	Soluble to 50 mM in DMSO	
Appearance	Solid powder	[3]

## Stability and Storage

Proper handling and storage are crucial for maintaining the integrity of **Donitriptan hydrochloride**.

Condition	Recommendation	Source(s)
Short-term Storage	Dry, dark, and at 0 - 4 °C (days to weeks)	[3]
Long-term Storage	-20 °C (months to years)	[3]
Shipping	Shipped under ambient temperature as a non-hazardous chemical. Stable for a few weeks during ordinary shipping and time spent in Customs.	[3]

## Pharmacological Properties

Donitriptan is a high-affinity agonist at both the 5-HT1B and 5-HT1D receptors.[5] Its binding affinity is presented in the table below.

Target	pKi	Source(s)
5-HT1B Receptor	9.4	[6]
5-HT1D Receptor	9.3	[6]

## Mechanism of Action & Signaling Pathway

As a 5-HT1B/1D receptor agonist, Donitriptan's therapeutic effects are believed to be mediated through the activation of these G-protein coupled receptors (GPCRs). This activation leads to a cascade of intracellular events, ultimately resulting in the desired physiological response.

The binding of Donitriptan to the 5-HT1B/1D receptors, which are coupled to inhibitory G-proteins (Gai/o), leads to the inhibition of adenylyl cyclase. This, in turn, decreases the intracellular concentration of cyclic AMP (cAMP). The reduction in cAMP levels modulates the activity of protein kinase A (PKA), leading to downstream effects on cellular function, including the inhibition of neurotransmitter release.



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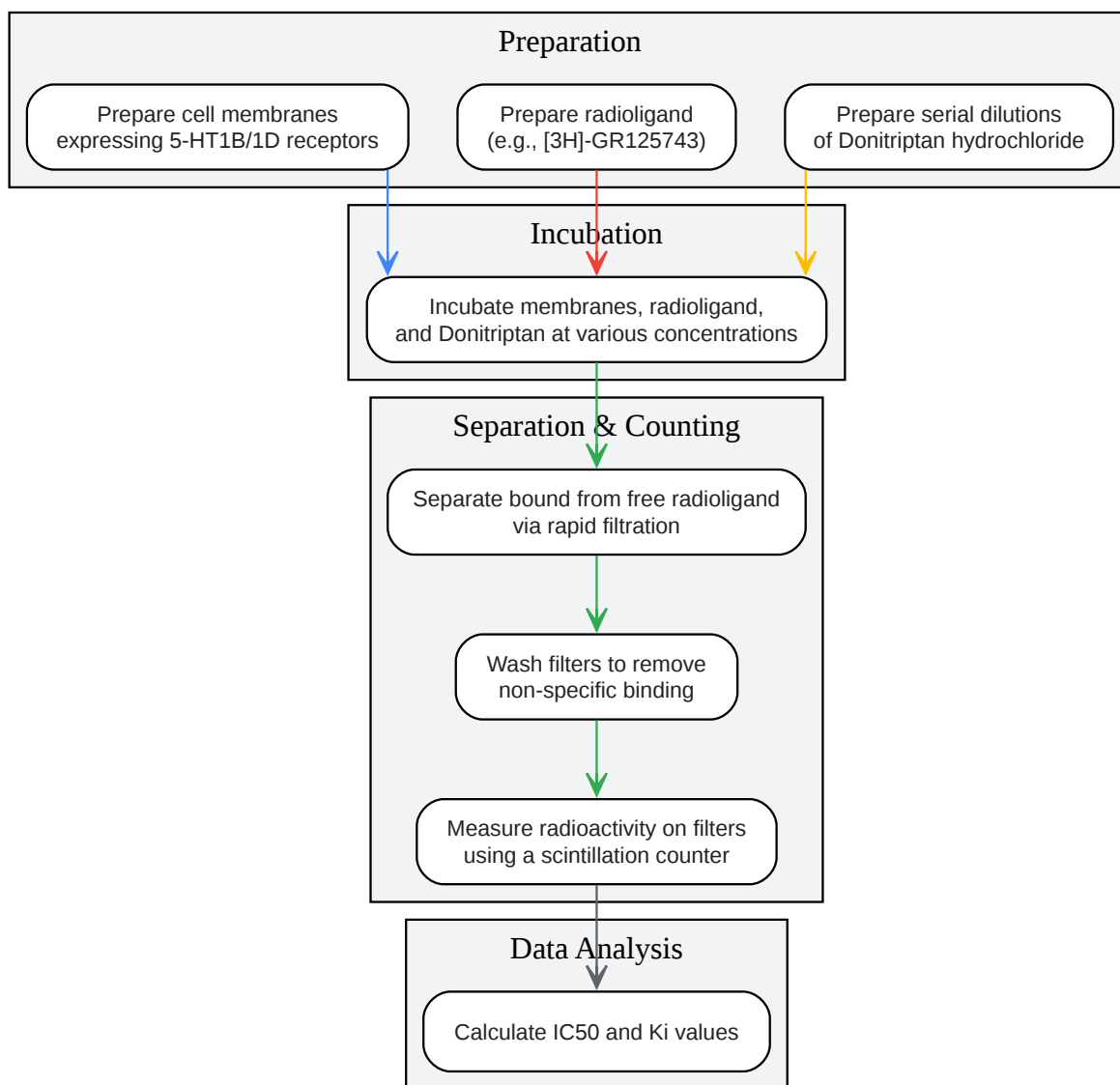
### Donitriptan Signaling Pathway

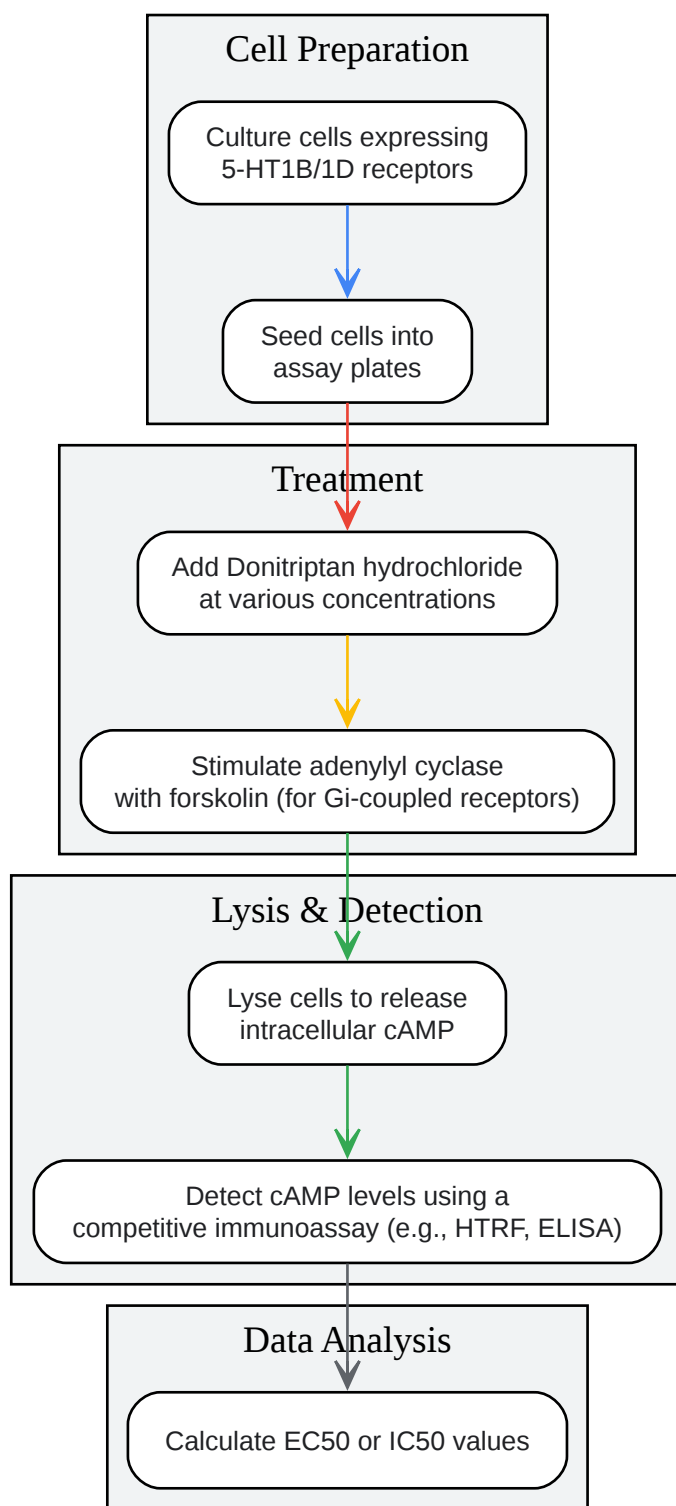
## Experimental Protocols

While specific, detailed experimental protocols for the characterization of **Donitriptan hydrochloride** are not readily available in the public domain, this section outlines the general methodologies for key assays relevant to its pharmacological evaluation.

### 5-HT1B/1D Receptor Binding Assay (General Protocol)

This assay is designed to determine the binding affinity of a compound for the 5-HT1B and 5-HT1D receptors.





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